

understanding ML-SI1 and ferroptosis induction

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Compound of Interest

Compound Name: ML-SI1

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An In-depth Technical Guide to **ML-SI1** and Ferroptosis Induction

Introduction

Ferroptosis is a regulated form of cell death characterized by iron-dependent accumulation of lipid reactive oxygen species (ROS) to lethal levels[1][2][3]. Unlike apoptosis or necrosis, it has distinct morphological, biochemical, and genetic features, making it a focal point in various fields, particularly in cancer biology and neurodegenerative diseases[2][3][4]. The process is intricately linked to cellular metabolism, involving iron homeostasis, lipid metabolism, and antioxidant defense systems[5]. A key pharmacological tool used to investigate and induce ferroptosis is **ML-SI1**, a potent inhibitor of the Transient Receptor Potential Mucolipin 1 (TRPML1) channel[6][7]. This guide provides a comprehensive technical overview of **ML-SI1**, its mechanism of action, its role in triggering ferroptosis, and the experimental protocols used to study these effects.

ML-SI1: A TRPML1 Channel Inhibitor

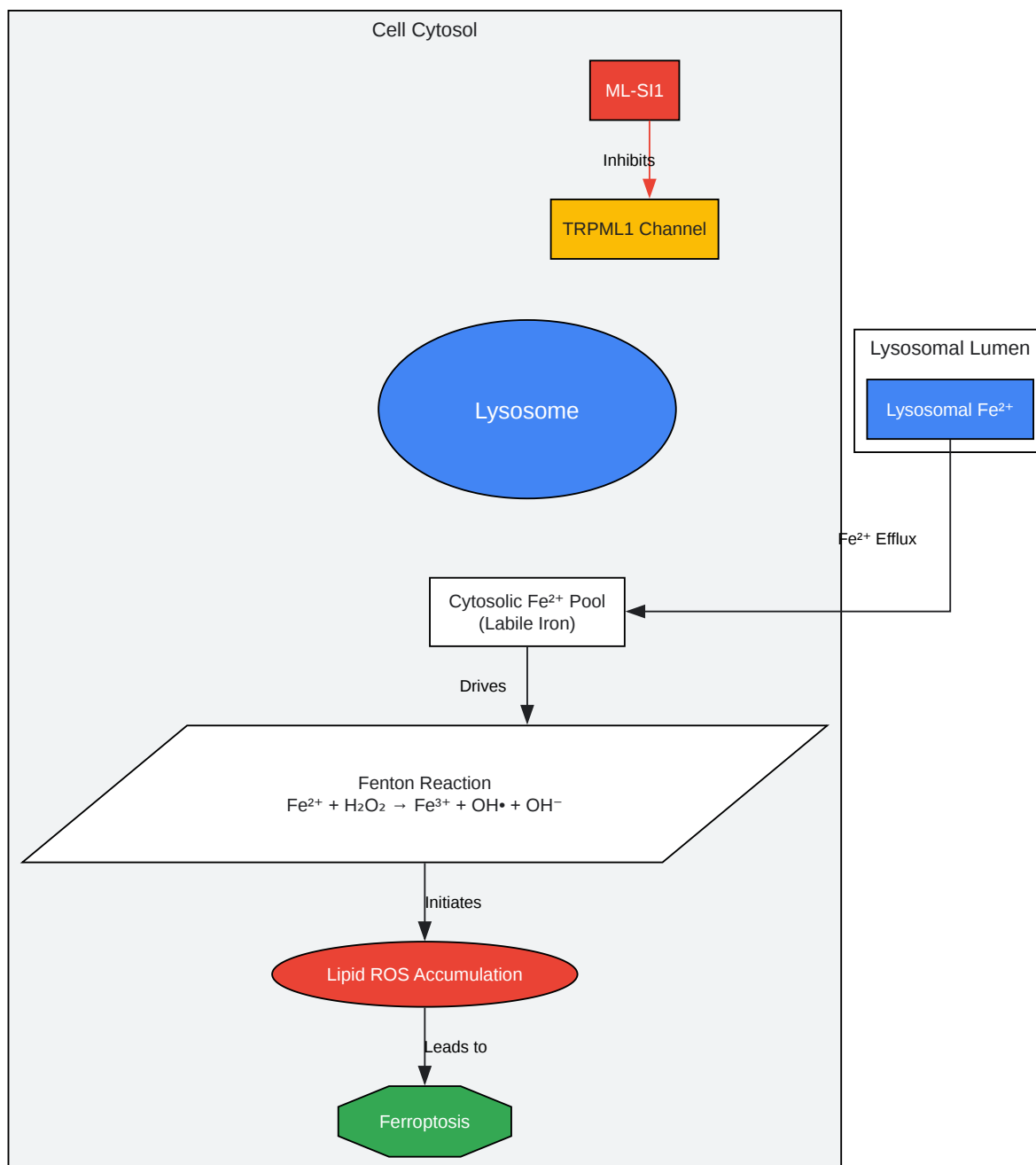
ML-SI1 is a synthetic small molecule identified as an inhibitor of the TRPML cation channel subfamily[8]. It is a racemic mixture of inseparable diastereomers that primarily targets TRPML1, a crucial cation channel located on the lysosomal membrane[6][7][8]. TRPML1 channels are vital for maintaining lysosomal homeostasis, including regulating the release of cations like Ca^{2+} and Fe^{2+} from the lysosome into the cytosol[9][10].

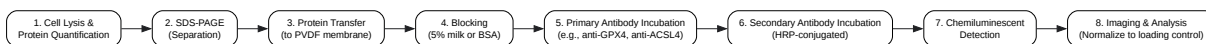
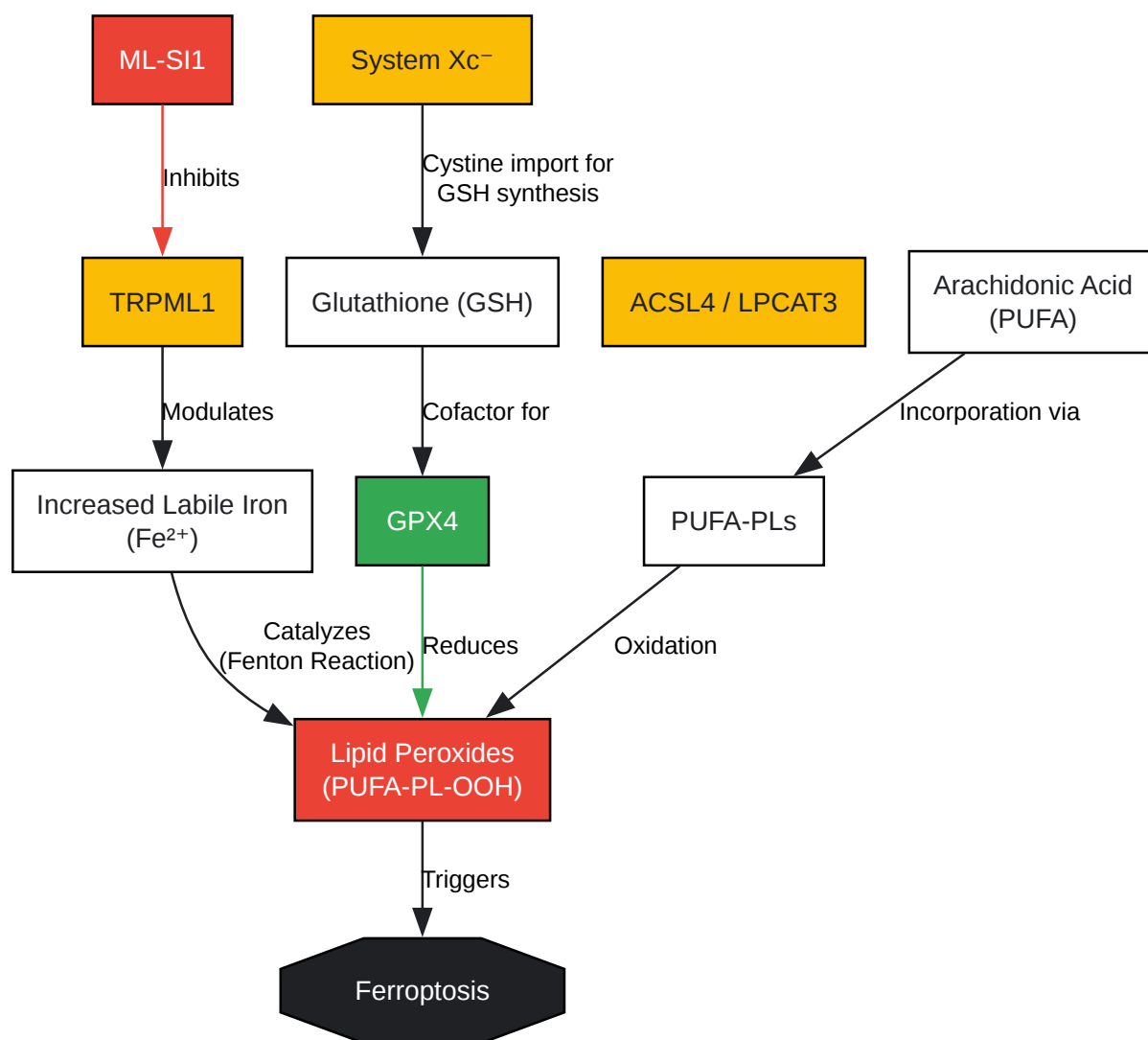
Property	Description	Reference
Target	Transient Receptor Potential Mucolipin 1 (TRPML1)	[6] [7]
IC ₅₀	~15 µM for TRPML1	[6] [7]
Nature	Racemic mixture of diastereomers	[7] [8]
Primary Function	Blocks TRPML1-mediated cation efflux from lysosomes	[10]

Core Mechanism: Inducing Ferroptosis via TRPML1 Inhibition

The induction of ferroptosis by **ML-SI1** is rooted in its inhibition of the TRPML1 channel, which disrupts lysosomal iron homeostasis[\[9\]](#)[\[11\]](#). Lysosomes are central hubs for iron metabolism, and TRPML1 channels mediate the release of Fe²⁺ from the lysosomal lumen into the cytoplasm[\[9\]](#).

By blocking TRPML1, **ML-SI1** is thought to cause an accumulation of iron within the lysosome or alter its cytosolic availability, thereby promoting the iron-dependent Fenton reaction. This reaction generates highly reactive hydroxyl radicals, which initiate the cascade of lipid peroxidation, a hallmark of ferroptosis[\[5\]](#)[\[9\]](#)[\[12\]](#).





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References

- 1. Ferroptosis in Cancer Therapy: Mechanisms, Small Molecule Inducers, and Novel Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mechanisms of ferroptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ferroptosis in cancer: from molecular mechanisms to therapeutic strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. antibioinc.com [antbioinc.com]
- 6. glpbio.com [glpbio.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Chemical and pharmacological characterization of the TRPML calcium channel blockers ML-SI1 and ML-SI3 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. utsouthwestern.elsevierpure.com [utsouthwestern.elsevierpure.com]
- 11. researchgate.net [researchgate.net]
- 12. Signaling pathways and defense mechanisms of ferroptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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